

Navigating the Safe Handling of Boc-Aminooxy-PEG3-acid: A Technical Guide

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Compound of Interest

Compound Name: *Boc-Aminooxy-PEG3-acid*

Cat. No.: *B611189*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **Boc-Aminooxy-PEG3-acid**, a key reagent in bioconjugation and drug development. Adherence to these guidelines is crucial for ensuring a safe laboratory environment and maintaining the integrity of research outcomes.

Section 1: Chemical and Physical Properties

Boc-Aminooxy-PEG3-acid, with the chemical formula $C_{14}H_{27}NO_8$, is a PEG derivative that features a Boc-protected aminooxy group and a terminal carboxylic acid.^{[1][2]} This structure makes it a valuable linker molecule, enabling the conjugation of various molecules.^{[2][3][4]} The hydrophilic PEG spacer enhances solubility in aqueous media.^[3]

Table 1: Physical and Chemical Data

Property	Value
Molecular Formula	C14H27NO8
Molecular Weight	337.37 g/mol
CAS Number	1835759-82-4
Appearance	No data available
Solubility	Water, DMSO, DMF, DCM

Data sourced from multiple suppliers and may vary slightly.

Section 2: Hazard Identification and Toxicological Data

While comprehensive toxicological data for **Boc-Aminoxy-PEG3-acid** is not readily available, it is crucial to handle this compound with care, as with all laboratory chemicals.^[1] The primary hazards are associated with direct contact and inhalation.

Table 2: Toxicological Profile

Effect	Data
Acute Toxicity	No data available
Skin Corrosion/Irritation	No data available
Eye Damage/Irritation	No data available
Respiratory/Skin Sensitization	No data available
Germ Cell Mutagenicity	No data available
Carcinogenicity	No data available
Reproductive Toxicity	No data available

Absence of data does not imply the substance is harmless.

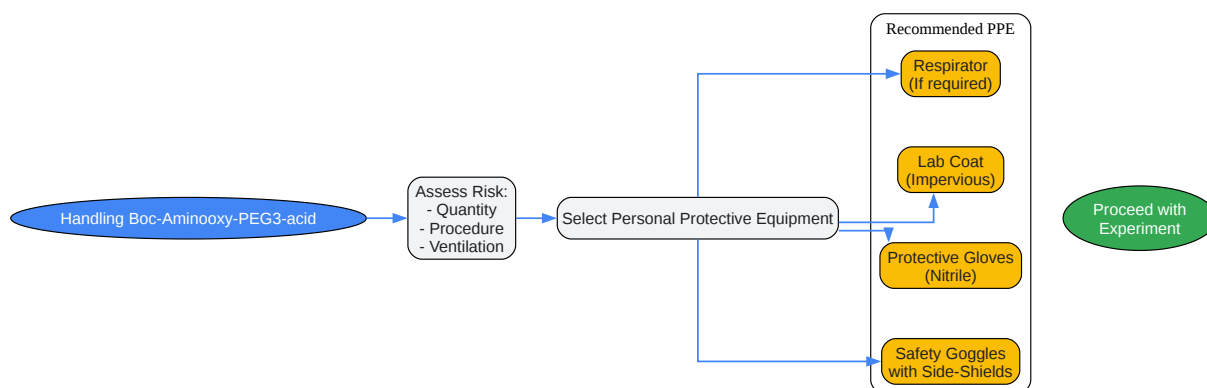
Section 3: Safe Handling and Storage Protocols

Proper handling and storage are paramount to ensuring safety and maintaining the chemical's stability.

Personal Protective Equipment (PPE)

A risk assessment should always be conducted before handling. The following PPE is recommended:

- Eye Protection: Safety goggles with side-shields.[\[1\]](#)
- Hand Protection: Protective gloves (e.g., nitrile).[\[1\]](#)
- Skin and Body Protection: Impervious clothing, such as a lab coat.[\[1\]](#)
- Respiratory Protection: A suitable respirator should be used if ventilation is inadequate or if aerosols are generated.[\[1\]](#)



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Figure 1: Personal Protective Equipment (PPE) Selection Workflow.

General Handling Precautions

- Avoid contact with skin and eyes.[1][5]
- Avoid inhalation of vapor or mist.[6]
- Use only in a well-ventilated area, preferably in a chemical fume hood.[5][7]
- Wash hands thoroughly after handling.[1]
- Do not eat, drink, or smoke when using this product.[1]

Storage Conditions

Proper storage is essential to maintain the integrity of **Boc-Aminoxy-PEG3-acid**.

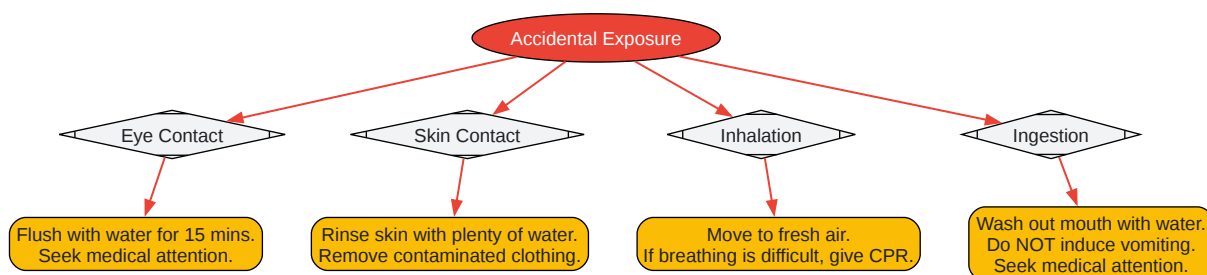
Table 3: Recommended Storage Conditions

Parameter	Recommendation
Temperature	-20°C is commonly recommended for long-term storage.[3][5][8] Some suppliers suggest 2-8°C for shorter periods.[6]
Container	Keep container tightly sealed.[1][5]
Environment	Store in a cool, well-ventilated area.[1][5]
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents.[1]

Section 4: Emergency Procedures

In the event of an accidental exposure or spill, immediate and appropriate action is critical.

First Aid Measures



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Figure 2: First Aid Response to Accidental Exposure.

- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, separating the eyelids.[1][6] Seek prompt medical attention.[1]
- Skin Contact: Rinse skin thoroughly with large amounts of water.[1][5] Remove contaminated clothing and shoes.[1]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide cardiopulmonary resuscitation (CPR).[1][5]
- Ingestion: Wash out the mouth with water. Do NOT induce vomiting. Call a physician.[1][5]

Accidental Release Measures

In the event of a spill, follow these procedures:

- Ensure Personal Protection: Wear appropriate PPE, including respiratory protection, gloves, and eye protection.[1]
- Containment: Prevent further leakage or spillage if it is safe to do so.[5] Keep the material away from drains and water courses.[1][5]
- Cleanup: For liquid spills, absorb with an inert material (e.g., diatomite, universal binders).[5] For solid spills, sweep up and place in a suitable container for disposal. Avoid creating dust.[5]
- Disposal: Dispose of contaminated material as special waste in accordance with local, state, and federal regulations.[1][9]

Section 5: Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, foam, or carbon dioxide.[1]
- Special Hazards: During combustion, irritant and toxic fumes may be emitted.[1]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective clothing.[1]

Section 6: Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.[1]
- Conditions to Avoid: No specific data available, but avoiding heat, flames, and sparks is good practice.[9]
- Incompatible Materials: Strong acids/alkalis and strong oxidizing/reducing agents.[1]
- Hazardous Decomposition Products: Under fire conditions, may decompose to emit toxic fumes.[1]

This guide is intended to provide essential safety information for trained laboratory personnel. Always refer to the specific Safety Data Sheet provided by your supplier and consult with your institution's safety officer for any questions or concerns.

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